

"2-Bromo-4-nitropyridine N-oxide" molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-4-nitropyridine N-oxide

Cat. No.: B1334475

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Physicochemical Properties of 2-Bromo-4-nitropyridine N-oxide

For researchers and professionals in drug development, a precise understanding of a compound's fundamental properties is critical. **2-Bromo-4-nitropyridine N-oxide** is a chemical compound with specific characteristics that are essential for its application in synthesis and research.

The empirical formula and molecular weight are foundational data points for any chemical entity. The molecular formula for **2-Bromo-4-nitropyridine N-oxide** is C₅H₃BrN₂O₃.^{[1][2]} Its molecular weight is consistently reported as approximately 218.99 g/mol.^[2] Some sources may round this value to 219.00 g/mol or provide a more precise figure of 218.995 g/mol.^[1]

A summary of these key quantitative data is presented in the table below for clarity and ease of comparison.

Parameter	Value
Molecular Formula	C ₅ H ₃ BrN ₂ O ₃
Molecular Weight	218.99 g/mol ^[2]

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References

- 1. scbt.com [scbt.com]
- 2. 2-Bromo-4-nitropyridine N-oxide - CAS:52092-43-0 - Sunway Pharm Ltd [3wpharm.com]
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